

safety and handling precautions for triethylene glycol divinyl ether in the lab

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Compound of Interest

Compound Name: Triethylene glycol divinyl ether

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An In-depth Technical Guide to the Safe Handling of **Triethylene Glycol Divinyl Ether** in the Laboratory

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling protocols for **triethylene glycol divinyl ether** (TEGDE), a versatile chemical used in various research and development applications. Adherence to these guidelines is crucial for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

Triethylene glycol divinyl ether is classified as a combustible liquid. While it is not classified as a hazardous substance under OSHA standards, it can cause mild skin and eye irritation.^[1]^[2] Inhalation of vapors or mists may be harmful.^[1] It is important to note that toxicological properties are not fully known.

Exposure Controls and Personal Protection

Proper engineering controls and personal protective equipment (PPE) are paramount to minimize exposure to TEGDE.

Engineering Controls

- Ventilation: All handling of TEGDE should be performed in a well-ventilated area.^{[1][3][4]} A laboratory fume hood or other local exhaust ventilation should be used to minimize the inhalation of vapors or mists.^[5]
- Safety Stations: Ensure that an eyewash station and a safety shower are readily accessible and in good working order.^{[1][5]}

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment when handling **triethylene glycol divinyl ether**:

Body Part	Protection	Specification	Citations
Eyes/Face	Safety glasses, goggles, or face shield	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield may be required depending on the situation.	[3][6]
Skin	Protective gloves and clothing	Chemical-resistant gloves (e.g., latex, nitrile, butyl, neoprene, Viton) should be worn. Wear a lab coat, apron, or other protective clothing to prevent skin contact. Protective boots may be necessary for certain situations.	[3][4][5][6]
Respiratory	Vapor respirator	If engineering controls are insufficient, misty conditions prevail, or exposure limits are exceeded, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.	[1][6]

Safe Handling and Storage Protocols

Handling Procedures

- Read the Safety Data Sheet (SDS) thoroughly before beginning any work.[\[5\]](#)
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[3\]](#)
- Avoid inhalation of vapor or mist.[\[3\]](#)[\[5\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Wash hands and face thoroughly after handling.[\[1\]](#)
- Use non-sparking tools and take precautionary measures against static discharges.[\[3\]](#)
- Keep away from open flames, hot surfaces, and sources of ignition.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[4\]](#)
- Keep containers tightly closed.[\[3\]](#)[\[4\]](#)
- The product is sensitive to light and moisture.
- Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Keep refrigerated.[\[3\]](#)[\[4\]](#)

Physical and Chemical Properties

The following table summarizes key quantitative data for **triethylene glycol divinyl ether**:

Property	Value	Citations
Molecular Formula	C ₁₀ H ₁₈ O ₄	
Molecular Weight	202.25 g/mol	
Appearance	Clear, colorless liquid	[6]
Boiling Point	120-126 °C / 18 mmHg	
252 °C / 1013.3 hPa	[6]	
Melting Point	-12.6 °C	[6]
Flash Point	113 °C (235.4 °F) - closed cup	
Density	0.99 g/mL at 25 °C	
1.002 g/cm ³ at 20 °C	[6]	
Vapor Pressure	20 mmHg at 137 °C	
0.004 hPa at 20 °C	[6]	
Water Solubility	30.7 g/L at 25 °C	[6]
log Pow	1.81 at 25 °C	[6]
Autoignition Temperature	200 °C	[6]

First Aid and Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure	Citations
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, get medical advice/attention.	[1]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation or rash occurs, get medical advice/attention.	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	
Ingestion	Rinse mouth. Make the victim drink water (two glasses at most). If you feel unwell, consult a doctor.	

Accidental Release Measures

- Evacuate personnel from the immediate area.[5]
- Ensure adequate ventilation.[5]
- Eliminate all ignition sources.[5]
- Use personal protective equipment, including respiratory protection.[5]
- Do not let the product enter drains.[5]

- Absorb the spill with an inert, non-combustible material such as sand, earth, or Chemizorb®.
[5]
- Collect the absorbed material into a suitable, closed container for hazardous waste disposal.
[5]
- Wash the spill site after material pickup is complete.[1]

Fire-Fighting Measures

- Suitable Extinguishing Media: Dry chemical, foam, or carbon dioxide. Water spray may be used to cool closed containers.[4]
- Unsuitable Extinguishing Media: Water may scatter and spread the fire.
- Special Hazards: Vapors are heavier than air and may spread along floors. Forms explosive mixtures with air on intense heating.
- Protective Equipment: In the event of a fire, wear a self-contained breathing apparatus and full protective gear.[1][3][4]

Toxicological and Ecological Information

Toxicological Data

Test	Species	Route	Value	Citations
LD50	Rat	Oral	> 5 g/kg	
LD50	Rat	Dermal	> 2 g/kg	

No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.

Ecological Data

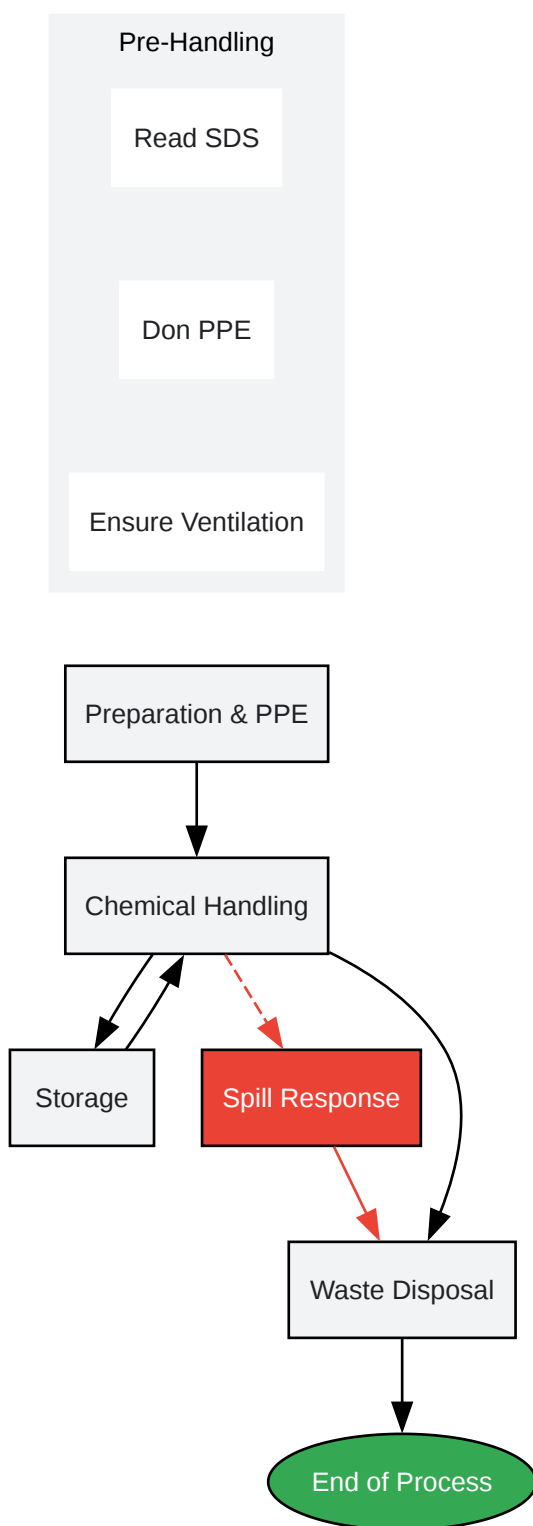
Test	Species	Value	Duration	Citations
LC50	Danio rerio (Zebra fish)	> 100 mg/L	96 h	[6]
EC50	Daphnia magna (Water flea)	> 100 mg/L	48 h	[6]
EC50	Desmodesmus subspicatus (Green algae)	> 100 mg/L	72 h	[6]

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. Do not mix with other waste. Handle uncleaned containers as you would the product itself.

Visualized Workflows and Pathways

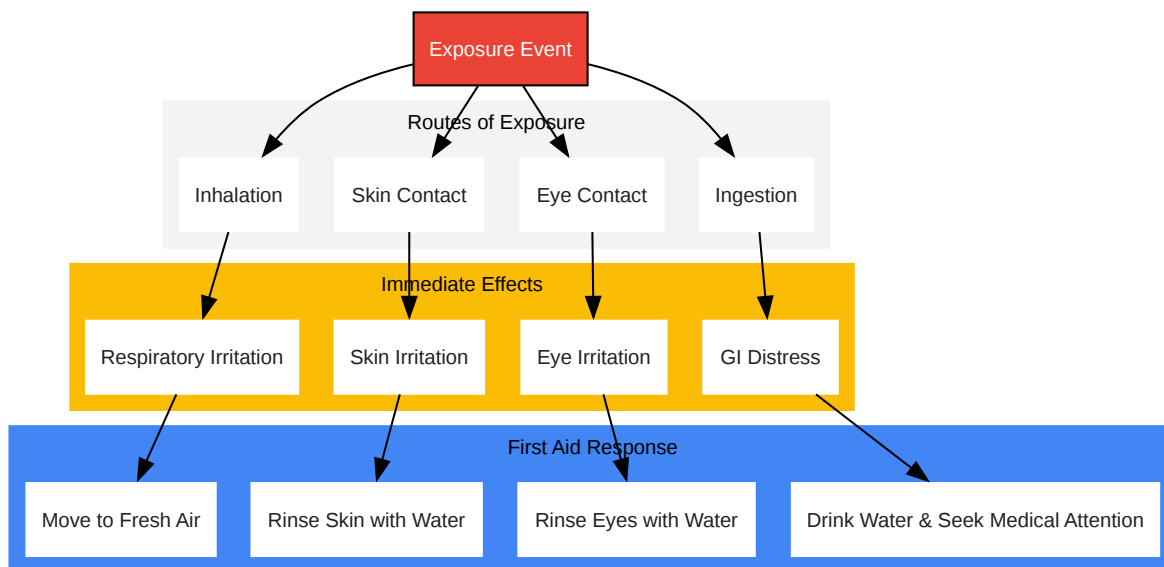
Laboratory Handling Workflow for Triethylene Glycol Divinyl Ether



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Caption: Workflow for the safe handling of **triethylene glycol divinyl ether** in a laboratory setting.

Potential Toxicity Pathway and First Aid Response



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Caption: Potential toxicity pathways following exposure and corresponding first aid measures.

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References

- 1. ankom.com [ankom.com]
- 2. scribd.com [scribd.com]
- 3. atamankimya.com [atamankimya.com]
- 4. fishersci.com [fishersci.com]
- 5. benchchem.com [benchchem.com]

- 6. echemi.com [echemi.com]
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